

Essential Guide to the Safe Disposal of 246256-50-8

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Compound of Interest

Compound Name: 246256-50-8

Cat. No.: B613775

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For researchers and professionals in drug development, the proper handling and disposal of chemical reagents is a cornerstone of laboratory safety and environmental responsibility. This document provides a comprehensive overview of the recommended disposal procedures for the compound with CAS number **246256-50-8**, chemically identified as 5- or 6-Carboxytetramethylrhodamine, succinimide ester.

Compound Identification and Hazard Profile

Identifier	Value
CAS Number	246256-50-8
Chemical Name	5- or 6-Carboxytetramethylrhodamine, succinimide ester
Molecular Formula	C ₂₉ H ₂₅ N ₃ O ₇
Molecular Weight	527.52 g/mol
Appearance	Purple to purplish red solid
Known Hazards	May be harmful if inhaled, swallowed, or absorbed through the skin. May cause irritation to the respiratory tract, skin, and eyes. ^[1]

While this compound is not classified as hazardous for transportation, proper disposal protocols are essential to mitigate any potential environmental or health risks.^{[1][2][3]}

Step-by-Step Disposal Protocol

The disposal of **246256-50-8** must adhere to federal, state, and local environmental regulations.^[1] The following steps provide a general guideline for laboratory personnel.

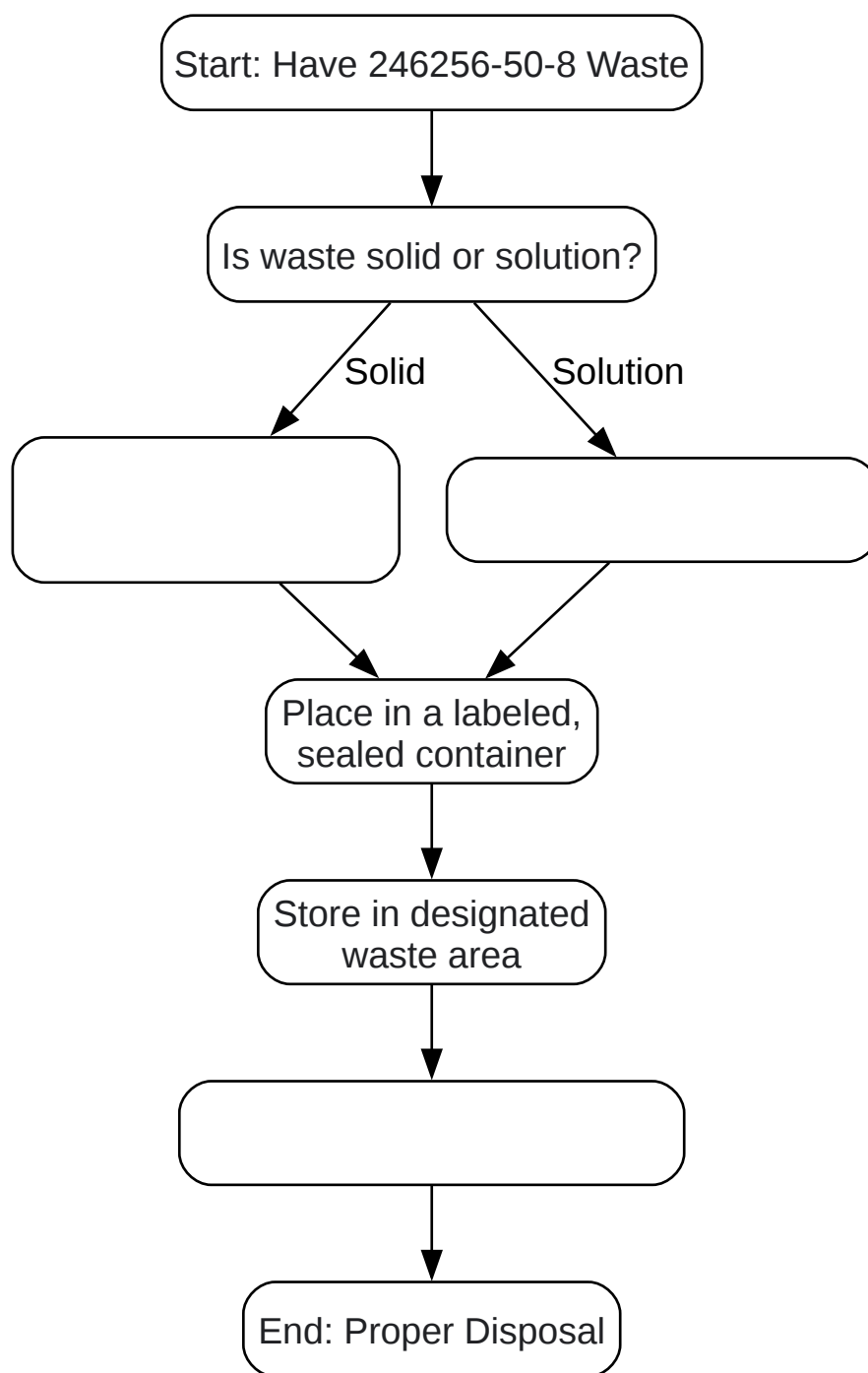
- **Personal Protective Equipment (PPE):** Before handling the material, ensure appropriate PPE is worn, including safety goggles with side-shields, impervious gloves, and a lab coat. If there is a risk of dust formation, a full-face respirator may be necessary.
- **Waste Collection:**
 - **Solid Waste:** Carefully sweep up any solid material. Avoid actions that could generate dust.^{[1][2]} Place the collected solid into a suitable, clearly labeled, and tightly closed container for disposal.
 - **Contaminated Materials:** Any materials that have come into contact with the compound, such as pipette tips, tubes, and gloves, should be considered contaminated and placed in the same designated waste container.
 - **Solutions:** For solutions containing this compound, consult with your institution's environmental health and safety (EHS) office for guidance on whether it can be treated as a non-hazardous aqueous waste or if it requires collection as chemical waste. Do not pour solutions down the drain.^{[1][2]}
- **Container Labeling:** The waste container must be clearly labeled with the chemical name ("5- or 6-Carboxytetramethylrhodamine, succinimide ester"), CAS number ("**246256-50-8**"), and any other information required by your institution.
- **Storage Pending Disposal:** Store the sealed waste container in a designated, secure area away from incompatible materials such as strong oxidizing agents and strong acids.^[1]
- **Professional Disposal:** The final step is to arrange for the disposal of the waste through a licensed and qualified professional waste disposal service.^[2] Your institution's EHS office will be responsible for coordinating this.

Accidental Release Measures

In the event of a spill, the area should be evacuated if necessary.[2] For a small spill, and while wearing appropriate PPE, sweep up the material, taking care to avoid dust formation, and place it in a suitable container for disposal.[1] For a large spill, contact your EHS office immediately.[1] Prevent the spilled material from entering drains or waterways.[1][2]

Disposal Decision Workflow

The following diagram illustrates the logical steps for the proper disposal of **246256-50-8**.



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Disposal workflow for **246256-50-8**.

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